

# N-Cbz-isonipecotic Acid: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 1-[(Benzylcarbamoyl)carbonyl]piperidine-4-carboxylic acid

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This technical guide provides a detailed overview of the physical characteristics of N-Cbz-isonipecotic acid, also known as 1-(Benzylcarbamoyl)piperidine-4-carboxylic acid. It includes a summary of its core physical properties, detailed experimental protocols for their determination, and a schematic for its chemical synthesis. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and pharmaceutical development.

## Core Physical and Chemical Properties

N-Cbz-isonipecotic acid is a white to almost white crystalline solid or powder.<sup>[1]</sup> It is a derivative of isonipecotic acid where the amine group is protected by a carboxybenzyl (Cbz) group. This protection makes it a useful intermediate in organic synthesis, particularly in the preparation of more complex molecules for pharmaceutical applications.<sup>[2]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical data for N-Cbz-isonipecotic acid. It is important to note that several of these values are predicted and have not been experimentally verified in the available literature.

Property	Value	Source
Molecular Formula	$C_{14}H_{17}NO_4$	<a href="#">[1]</a>
Molecular Weight	263.29 g/mol	<a href="#">[1]</a>
Melting Point	78 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	$443.9 \pm 45.0$ °C	Predicted <a href="#">[1]</a> <a href="#">[3]</a>
pKa	$4.55 \pm 0.20$	Predicted <a href="#">[1]</a> <a href="#">[3]</a>
Density	$1.265 \pm 0.06$ g/cm <sup>3</sup>	Predicted <a href="#">[1]</a>
Solubility	Soluble in Methanol. <a href="#">[1]</a> <a href="#">[3]</a>	Data not quantified in sources.

## Experimental Protocols

This section details the methodologies for the determination of the key physical characteristics of N-Cbz-isonipecotic acid and its synthesis.

### Melting Point Determination

The melting point of N-Cbz-isonipecotic acid can be determined using a standard capillary melting point apparatus.

Methodology:

- A small, finely powdered sample of N-Cbz-isonipecotic acid is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the first liquid appears and the temperature at which the entire sample is liquid are recorded as the melting point range.

### Solubility Assessment

A qualitative assessment of solubility in various solvents can be performed, with the potential for quantification using the shake-flask method.

Qualitative Methodology:

- To a small, known volume of a solvent (e.g., 1 mL of methanol, water, DMF, dichloromethane) in a vial, add a small, weighed amount of N-Cbz-isonipecotic acid (e.g., 10 mg).
- Stir or vortex the mixture at a controlled temperature (e.g., 25 °C) for a set period.
- Visually observe if the solid dissolves completely.

Quantitative Methodology (Shake-Flask Method):

- Add an excess amount of N-Cbz-isonipecotic acid to a known volume of the solvent in a sealed flask.
- Agitate the flask at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separate the undissolved solid from the solution by filtration or centrifugation.
- Determine the concentration of N-Cbz-isonipecotic acid in the saturated solution using a suitable analytical technique, such as HPLC or UV-spectroscopy.

## Synthesis of N-Cbz-isonipecotic Acid

N-Cbz-isonipecotic acid is synthesized by the protection of the secondary amine of isonipecotic acid (piperidine-4-carboxylic acid) with benzyl chloroformate under basic conditions.[\[2\]](#)[\[3\]](#)

Materials:

- Isonipecotic acid (4-piperidinecarboxylic acid)
- Benzyl chloroformate
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )

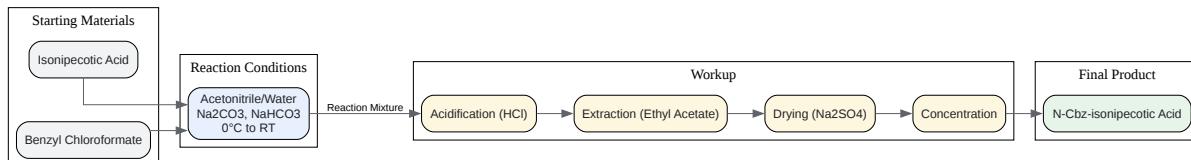
- Sodium bicarbonate ( $\text{NaHCO}_3$ )
- Acetonitrile
- Water
- 1N Hydrochloric acid (HCl)
- Ethyl acetate
- Saturated brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve isonipecotic acid (1.29 g, 10 mmol) in a 2:3 mixture of acetonitrile and water.
- Add sodium bicarbonate (1.5 eq.) and sodium carbonate (1.5 eq.) to the solution and adjust the pH to between 10 and 11.[\[2\]](#)
- Cool the reaction mixture to 0 °C in an ice bath.[\[2\]](#)
- Slowly add benzyl chloroformate (1.42 mL, 1.7 g, 10 mmol) dropwise to the stirred solution.[\[2\]](#)
- Allow the reaction to warm to room temperature and stir for 2 hours.[\[2\]](#)
- Upon completion of the reaction, acidify the mixture to a pH of approximately 2-3 with 1N HCl.[\[2\]](#)
- Remove the acetonitrile by evaporation under reduced pressure.[\[2\]](#)
- Extract the aqueous phase with ethyl acetate (3 x 30 mL).[\[2\]](#)
- Combine the organic phases, wash with saturated brine, and dry over anhydrous sodium sulfate.[\[2\]](#)
- Concentrate the solution under reduced pressure to yield N-Cbz-isonipecotic acid.[\[2\]](#)

## Visualizations

The following diagrams illustrate the synthesis workflow of N-Cbz-isonipecotic acid.



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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)